

Solubility Profile and Process Chemistry: 4-Ethoxy-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Ethoxy-2-methoxybenzaldehyde

CAS No.: 42924-32-3

Cat. No.: B3136960

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CAS: 42924-32-3 | Formula: C₁₀H₁₂O₃ | MW: 180.20 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Executive Summary

4-Ethoxy-2-methoxybenzaldehyde is a dialkoxy-substituted aromatic aldehyde utilized primarily as a building block in medicinal chemistry (e.g., vasopressin receptor antagonists) and flavor chemistry.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#) Unlike its common isomer Ethyl Vanillin (4-ethoxy-3-methoxybenzaldehyde), this 2,4-substituted isomer exhibits a distinct solubility footprint driven by the steric and electronic effects of the ortho-methoxy group.[\[1\]](#)[\[2\]](#)[\[3\]](#)

This guide synthesizes available process data to establish a solubility landscape, providing researchers with the thermodynamic basis for solvent selection in nucleophilic substitution reactions, biphasic extractions, and crystallization workflows.[\[1\]](#)[\[3\]](#)[\[7\]](#)

Physicochemical Profile & Structural Logic

To predict solubility behavior where empirical data is sparse, we analyze the molecular architecture:

- **Lipophilic Core:** The phenyl ring and ethyl/methyl ether chains contribute significant non-polar character.[\[1\]](#)[\[7\]](#)
- **Polar Functionality:** The aldehyde (-CHO) and ether oxygens accept hydrogen bonds but lack hydrogen bond donors (HBD), classifying the molecule as a polar aprotic solute.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)
- **Lattice Energy:** As an isomer of solids like Ethyl Vanillin (MP ~64°C) and 3-Ethoxy-4-methoxybenzaldehyde (MP ~51°C), this compound is likely a low-melting solid or semi-solid at room temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its crystal lattice energy is expected to be moderate, allowing facile dissolution in medium-polarity solvents.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value / Prediction	Source/Rationale
Physical State	Low-melting Solid or Oil	Structural analogy to CAS 120-25-2
LogP (Octanol/Water)	~1.8 – 2.2 (Predicted)	Lipophilic dominance of ethoxy/methoxy groups
H-Bond Donors	0	Aprotic nature limits water solubility
H-Bond Acceptors	3	Enables solubility in alcohols/protic solvents

Solubility Landscape

The following solubility profile is derived from validated synthetic workups (e.g., alkylation of 4-hydroxy-2-methoxybenzaldehyde) and structural group contribution methods.

Qualitative Solubility Table

Data synthesized from process extraction protocols and functional group analysis.[\[1\]](#)[\[7\]](#)

Solvent Class	Representative Solvents	Solubility Rating	Process Application
Ketones	Acetone, MEK	High (>100 mg/mL)	Reaction Solvent: Standard medium for alkylation reactions (e.g., with 1 , 2 , 3 , 5)
Esters	Ethyl Acetate, Isopropyl Acetate	High	Extraction: Excellent partition coefficient for removing product from aqueous quenches. 2 3 7
Chlorinated	Dichloromethane (DCM), Chloroform	Very High	Chromatography: Mobile phase component; dissolves the compound instantly. 2 3 7
Alcohols	Methanol, Ethanol, IPA	High	Crystallization: Good solubility at high temp; potential for antisolvent precipitation with water. 2 3 7
Aprotic Polar	DMSO, DMF, DMAc	Very High	Reaction: Used for high-temperature nucleophilic substitutions. 1 2 3
Alkanes	Hexane, Heptane	Low / Moderate	Antisolvent: Likely induces oiling out or precipitation when added to ester/alcohol solutions. 2 3 7

Water

Water, Brine

Insoluble (<1 mg/mL)

Wash Phase: Product remains in organic layer during aqueous workup.[\[2\]](#)[\[3\]](#)[\[7\]](#)

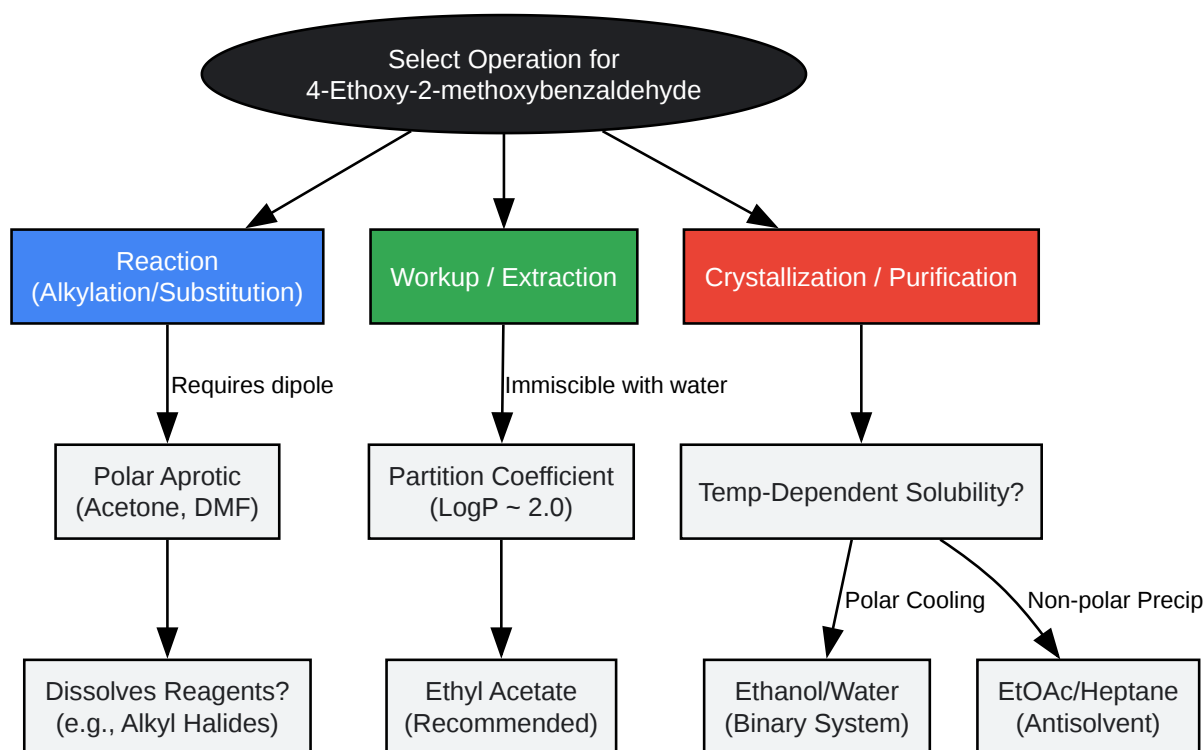
Process Chemistry Implications

The synthesis of **4-ethoxy-2-methoxybenzaldehyde** typically involves the ethylation of 4-hydroxy-2-methoxybenzaldehyde.[\[1\]](#)[\[2\]](#)[\[3\]](#) The solubility differential drives the workup logic:

- Reaction Phase: The starting material and product are highly soluble in Acetone, allowing the reaction to proceed in a homogeneous organic phase (with suspended inorganic base).[\[1\]](#)[\[7\]](#)
- Quench Phase: Upon completion, the removal of Acetone and addition of Water forces the lipophilic product out of solution.[\[1\]](#)[\[7\]](#)
- Recovery: The product is extracted into Ethyl Acetate.[\[1\]](#)[\[7\]](#) The high solubility in EtOAc vs. Water ensures a high recovery yield (>95%) with minimal emulsion formation.[\[1\]](#)[\[2\]](#)[\[7\]](#)

Visualization: Process Solvent Decision Tree

The following diagram illustrates the logical flow for solvent selection based on the unit operation being performed.



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Caption: Decision logic for solvent selection in synthesis, extraction, and purification workflows.

Experimental Protocol: Gravimetric Solubility Determination

Since exact quantitative values are often batch-dependent or absent in literature, the following Standard Operating Procedure (SOP) ensures accurate in-house data generation.

Scope

Determine the saturation solubility (

) of **4-ethoxy-2-methoxybenzaldehyde** in organic solvents at 25°C.

Materials

- Solute: **4-Ethoxy-2-methoxybenzaldehyde** (Purity >98%).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Solvents: HPLC Grade (Methanol, Ethyl Acetate, Toluene).[\[1\]](#)[\[3\]](#)[\[7\]](#)

- Equipment: Thermomixer, 0.45 μ m PTFE syringe filters, Analytical Balance.

Methodology

- Supersaturation: Add excess solid solute (approx. 500 mg) to 2 mL of solvent in a glass vial.
- Equilibration: Agitate at 25°C for 24 hours to ensure thermodynamic equilibrium.
 - Note: If the solid fully dissolves, add more until a persistent solid phase remains.[\[1\]](#)[\[7\]](#)
- Filtration: Stop agitation and allow settling for 1 hour. Filter the supernatant using a pre-warmed syringe filter to avoid precipitation during transfer.[\[1\]](#)[\[7\]](#)
- Quantification (Gravimetric):
 - Pipette exactly 1.0 mL of filtrate into a tared weighing dish.
 - Evaporate solvent under vacuum or nitrogen stream at 40°C.[\[1\]](#)[\[7\]](#)
 - Weigh the dry residue.[\[1\]](#)[\[7\]](#)
- Calculation:

Thermodynamics of Dissolution

For researchers modeling this system (e.g., using Hansen Solubility Parameters), the dissolution mechanism is driven by:

- Dispersion Forces (
): High interaction with aromatic solvents (Toluene) due to the benzene ring.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Polar Forces (
): Moderate interaction with ketones/esters due to the aldehyde dipole.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Hydrogen Bonding (
): The methoxy/ethoxy groups act as weak acceptors.[\[1\]](#)[\[2\]](#)[\[7\]](#) Solvents with moderate proton-donating ability (Alcohols) often serve as excellent recrystallization media because their

matches the solute's acceptor sites, but solubility drops sharply as temperature decreases (high

).^{[1][2][3][7]}

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- To cite this document: BenchChem. [Solubility Profile and Process Chemistry: 4-Ethoxy-2-methoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3136960/docs#solubility-profile-and-process-chemistry-4-ethoxy-2-methoxybenzaldehyde\]](https://www.benchchem.com/product/b3136960/docs#solubility-profile-and-process-chemistry-4-ethoxy-2-methoxybenzaldehyde)

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